

(2,4-Dihydroxyphenyl)acetonitrile molecular structure and formula

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Compound of Interest

Compound Name: (2,4-Dihydroxyphenyl)acetonitrile

Cat. No.: B049923

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An In-depth Technical Guide to (2,4-Dihydroxyphenyl)acetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and key properties of **(2,4-Dihydroxyphenyl)acetonitrile**. It includes a summary of its physicochemical data, a detailed experimental protocol for its synthesis, and a visualization of its potential mechanism of action as a tyrosinase inhibitor.

Molecular Structure and Formula

(2,4-Dihydroxyphenyl)acetonitrile, a member of the hydroxyphenylacetonitrile family, is a phenolic compound characterized by a phenyl ring substituted with two hydroxyl groups at positions 2 and 4, and an acetonitrile group.

Molecular Formula: $C_8H_7NO_2$

Chemical Structure:

Caption: Molecular structure of **(2,4-Dihydroxyphenyl)acetonitrile**.

Physicochemical Data

The following table summarizes the key quantitative data for **(2,4-Dihydroxyphenyl)acetonitrile**.

Property	Value	Source
CAS Number	57576-34-8	[1] [2] [3] [4] [5]
Molecular Weight	149.15 g/mol	[1] [6]
Exact Mass	149.047678466 u	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Boiling Point	375.3 ± 11.0 °C at 760 mmHg	[1]
Flash Point	180.8 ± 19.3 °C	[1]
Refractive Index	1.619	[1]
Topological Polar Surface Area	64.2 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	1	[1]

Experimental Protocols

Synthesis of (2,4-Dihydroxyphenyl)acetonitrile

This protocol is adapted from a general method for the preparation of hydroxyphenylacetonitriles.

Materials:

- 2,4-Dihydroxybenzyl alcohol
- Potassium cyanide (KCN) or Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO)

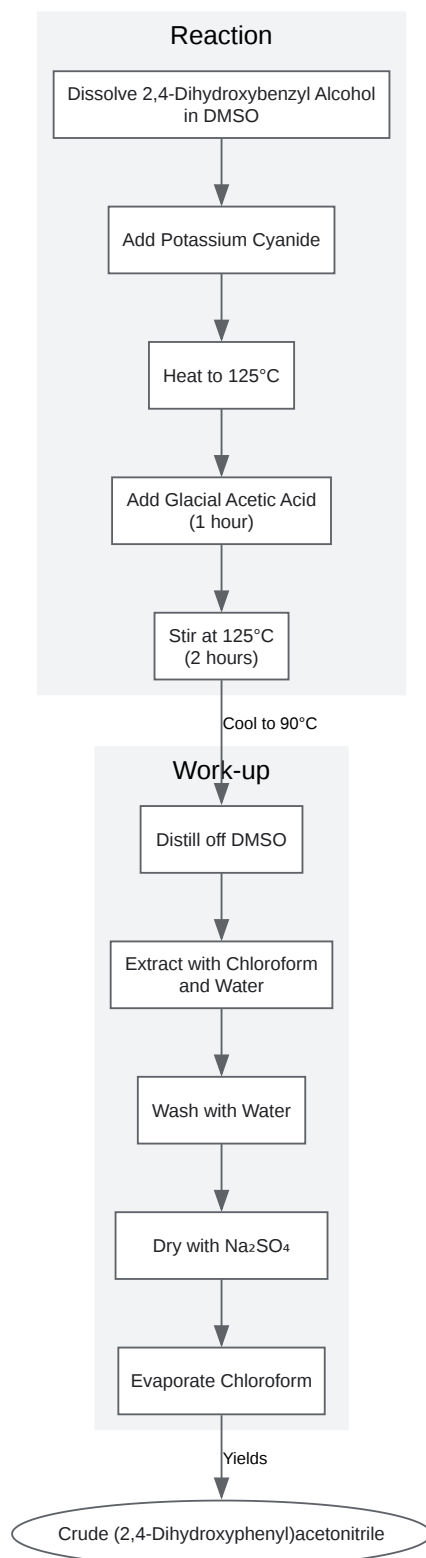
- Glacial acetic acid
- Chloroform
- Water
- Anhydrous sodium sulfate

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a condenser, dissolve 2,4-dihydroxybenzyl alcohol in dimethyl sulfoxide.
- Add potassium cyanide to the solution.
- Heat the mixture to 125°C with vigorous stirring.
- Slowly add glacial acetic acid dropwise to the reaction mixture over a period of 1 hour.
- After the addition is complete, continue stirring the mixture at 125°C for an additional 2 hours.
- Cool the reaction mixture to approximately 90°C.
- Remove the dimethyl sulfoxide by distillation under reduced pressure.
- To the residue, add water and chloroform and stir to partition the product.
- Separate the chloroform layer. Extract the aqueous layer again with chloroform.
- Combine the organic extracts and wash them with water.
- Dry the combined chloroform extracts over anhydrous sodium sulfate.
- Filter the solution and remove the chloroform by rotary evaporation to yield the crude **(2,4-Dihydroxyphenyl)acetonitrile**.
- The product can be further purified by recrystallization or column chromatography.

Experimental Workflow:

Synthesis Workflow of (2,4-Dihydroxyphenyl)acetonitrile

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